

2-amino-5-iodo-4-methylthiazole structure and SMILES code

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Iodo-4-methyl-1,3-thiazol-2-amine

CAS No.: 3034-58-0

Cat. No.: B3122767

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Technical Guide: 2-Amino-5-iodo-4-methylthiazole

Executive Summary

2-Amino-5-iodo-4-methylthiazole is a halogenated thiazole derivative utilized primarily as a scaffold in drug discovery. Its structural significance lies in the C5-iodine functionality, which serves as a highly reactive handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira), allowing for the rapid diversification of the thiazole core. This guide provides the definitive structural codes, synthesis protocols, and analytical expectations for researchers utilizing this compound.

Structural Identity & Characterization

Property	Data / Code
IUPAC Name	5-iodo-4-methyl-1,3-thiazol-2-amine
Common Name	2-Amino-5-iodo-4-methylthiazole
Molecular Formula	
Molecular Weight	240.07 g/mol
CAS Number	Not widely listed (Custom Synthesis Grade); Precursor CAS: 1603-91-4
SMILES (Canonical)	<chem>CC1=C(SC(=N1)N)I</chem>
SMILES (Isomeric)	<chem>Cc1c(I)sc(N)n1</chem>
InChIKey	Predicted based on structure: [1] LZRXQZJZOZJZOZ-UHFFFAOYSA-N

Structural Analysis: The molecule consists of a 5-membered thiazole ring substituted at three positions:[\[1\]](#)

- Position 2 (Amino,

): Acts as an electron-donating group (EDG), increasing the nucleophilicity of the ring and directing electrophilic substitution to the C5 position.
- Position 4 (Methyl,

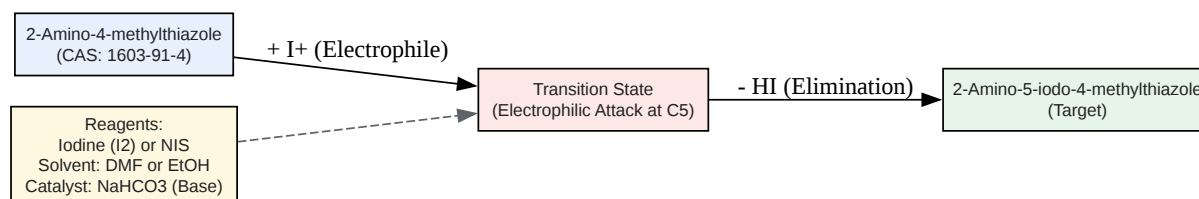
): Provides steric bulk and weak electron donation.
- Position 5 (Iodo,

): The site of high reactivity. The C-I bond is weaker than C-Br or C-Cl, making it the preferred site for oxidative addition in metal-catalyzed couplings.

Synthesis & Manufacturing Protocol

The synthesis of 2-amino-5-iodo-4-methylthiazole is typically achieved via the direct electrophilic iodination of the commercially available precursor, 2-amino-4-methylthiazole.

Reaction Scheme (Graphviz Visualization):



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Figure 1: Electrophilic aromatic substitution pathway for the synthesis of the target compound.

Detailed Protocol:

- Preparation: Dissolve 2-amino-4-methylthiazole (1.0 eq) in a polar solvent such as DMF (Dimethylformamide) or Ethanol.
- Iodination: Cool the solution to 0°C. Slowly add N-Iodosuccinimide (NIS) (1.05 eq) or Iodine () (1.0 eq).
 - Note: If using , the addition of a weak base like is recommended to neutralize the generated HI acid.
- Reaction: Stir at room temperature (25°C) for 2–4 hours. Monitor progress via TLC (Thin Layer Chromatography) or LC-MS. The disappearance of the starting material (R_f ~0.3 in 50% EtOAc/Hexane) indicates completion.
- Workup: Pour the reaction mixture into ice-cold water. The iodinated product often precipitates as a solid.
- Purification: Filter the solid and wash with cold water. Recrystallize from Ethanol/Water if necessary to remove traces of succinimide or unreacted iodine.

Analytical Profiling (Quality Control)

To validate the identity of the synthesized compound, compare analytical data against the precursor.

Method	Precursor (2-Amino-4-methylthiazole)	Target (2-Amino-5-iodo-4-methylthiazole)	Diagnostic Change
NMR	Singlet at 6.2-6.3 ppm (C5-H)	Absent	Loss of aromatic proton at C5 confirms substitution.
NMR	Singlet at 2.1 ppm ()	Singlet at ~2.2-2.3 ppm	Slight downfield shift due to iodine's inductive effect.
NMR	Signal at ~100-105 ppm (C5)	Signal at ~70-80 ppm (C-I)	Significant upfield shift of the C5 carbon (Heavy atom effect).
Mass Spec			Mass shift of +126 Da (Iodine - Hydrogen).

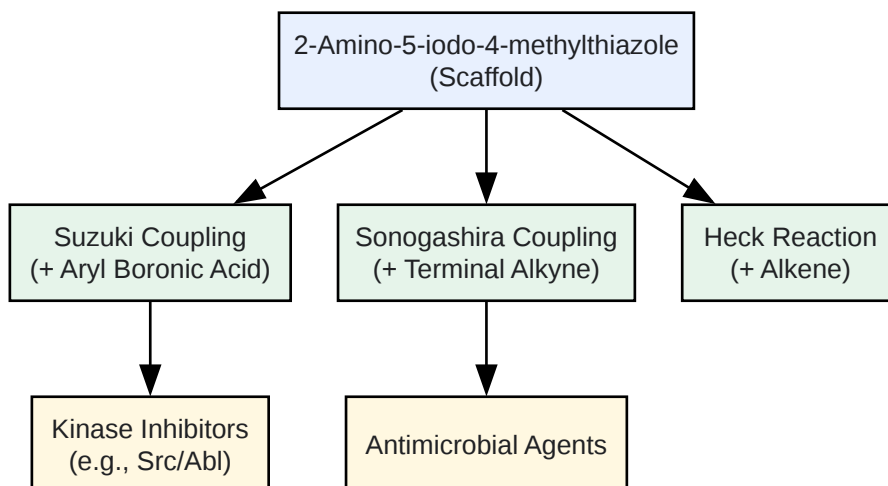
Applications in Medicinal Chemistry

The C5-iodo position acts as a "universal socket" for attaching complex side chains.

Key Reactions:

- Suzuki-Miyaura Coupling: Reacting with aryl boronic acids to create 2-amino-4-methyl-5-arylthiazoles. This is a common scaffold in kinase inhibitors (e.g., Dasatinib analogues).
- Sonogashira Coupling: Reacting with terminal alkynes to extend the carbon skeleton.
- Buchwald-Hartwig Amination: While the C2-amino group is already present, the C5-iodo can be used to introduce a second amino group if protected/directed correctly.

Workflow Diagram (SAR Exploration):



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Figure 2: Divergent synthesis pathways utilizing the C5-iodo handle.

Safety & Handling

- Hazards: Halogenated thiazoles can be skin and eye irritants. The C-I bond is light-sensitive; store in amber vials.
- Storage: Keep at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent deiodination or oxidation.

References

- PubChem. 2-Amino-4-methylthiazole (Precursor) Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)

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Sources

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- To cite this document: BenchChem. [2-amino-5-iodo-4-methylthiazole structure and SMILES code]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3122767/docs#2-amino-5-iodo-4-methylthiazole-structure-and-smiles-code>]

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